

"solubility of 4-Benzhydryl-3-thiosemicarbazide in organic solvents"

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Compound of Interest

Compound Name: 4-Benzhydryl-3-thiosemicarbazide

Cat. No.: B1273796

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An In-depth Technical Guide on the Solubility of **4-Benzhydryl-3-thiosemicarbazide** in Organic Solvents

Introduction

4-Benzhydryl-3-thiosemicarbazide is a chemical compound belonging to the thiosemicarbazide class, which are known intermediates in the synthesis of various biologically active molecules, including those with potential therapeutic applications.[1][2] The solubility of such a compound in organic solvents is a critical physicochemical parameter for researchers, scientists, and drug development professionals. It influences reaction kinetics, purification methods such as recrystallization, formulation of drug delivery systems, and the design of biological assays. This guide provides a comprehensive overview of the available information on the solubility of **4-Benzhydryl-3-thiosemicarbazide**, details experimental protocols for its determination, and outlines a general synthetic pathway.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Benzhydryl-3-thiosemicarbazide** is presented in Table 1.

Table 1: Physicochemical Properties of **4-Benzhydryl-3-thiosemicarbazide**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ N ₃ S	[3][4]
Molecular Weight	257.36 g/mol	[3]
CAS Number	21198-25-4	[3][4]
Appearance	White crystalline powder (typical for thiosemicarbazides)	[5]
Melting Point	148-150 °C	SynQuest Labs

Solubility Profile of 4-Benzhydryl-3-thiosemicarbazide

Quantitative solubility data for **4-Benzhydryl-3-thiosemicarbazide** in various organic solvents is not readily available in the published literature. However, qualitative information can be inferred from synthetic procedures and studies of related compounds. Thiosemicarbazides as a class are generally reported to be soluble in water, ethanol, and hot methanol.[5] For substituted thiosemicarbazides and their derivatives, solubility in other organic solvents has been noted. A summary of qualitative solubility information is provided in Table 2.

Table 2: Qualitative Solubility of **4-Benzhydryl-3-thiosemicarbazide** and Related Compounds in Organic Solvents

Solvent	Solubility	Context/Compound	Source
Methanol (MeOH)	Soluble	Used as a solvent for the synthesis of thiosemicarbazide derivatives.	[1]
Ethanol (EtOH)	Soluble, Sparingly Soluble	Used as a solvent for the synthesis and recrystallization of thiosemicarbazide derivatives. General solubility for the class.	[5][6]
Dimethyl Sulfoxide (DMSO)	Soluble	A related 1,4-disubstituted thiosemicarbazide was characterized using NMR in DMSO-d6.	[6]
Chloroform (CHCl ₃)	Soluble	Some 4-aryl substituted thiosemicarbazones are noted to be soluble in chloroform.	[5]
Benzene	Soluble	Used as a solvent for the synthesis of some thiosemicarbazone derivatives.	[7]

Experimental Protocols

General Synthesis of 4-Substituted-3-Thiosemicarbazides

A common method for the synthesis of 4-substituted-3-thiosemicarbazides involves the reaction of a corresponding isothiocyanate with hydrazine hydrate. For **4-Benzhydryl-3-**

thiosemicarbazide, the synthesis would proceed from benzhydryl isothiocyanate.

Materials:

- Benzhydryl isothiocyanate
- Hydrazine hydrate
- Ethanol

Procedure:

- Dissolve benzhydryl isothiocyanate in ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Slowly add an equimolar amount of hydrazine hydrate to the solution at room temperature with constant stirring.
- After the addition is complete, heat the reaction mixture to reflux and maintain for a period of 2-4 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and then place it in an ice bath to facilitate the precipitation of the product.
- Collect the solid product by vacuum filtration and wash with cold ethanol.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **4-Benzhydryl-3-thiosemicarbazide**.

Determination of Solubility (Isothermal Shake-Flask Method)

The isothermal shake-flask method is a standard technique for determining the equilibrium solubility of a solid in a solvent.

Materials:

- **4-Benzhydryl-3-thiosemicarbazide**

- Selected organic solvent (e.g., ethanol, methanol, DMSO, chloroform)
- Vials with screw caps
- Shaking incubator or water bath with temperature control
- Analytical balance
- Centrifuge
- High-performance liquid chromatography (HPLC) or UV-Vis spectrophotometer

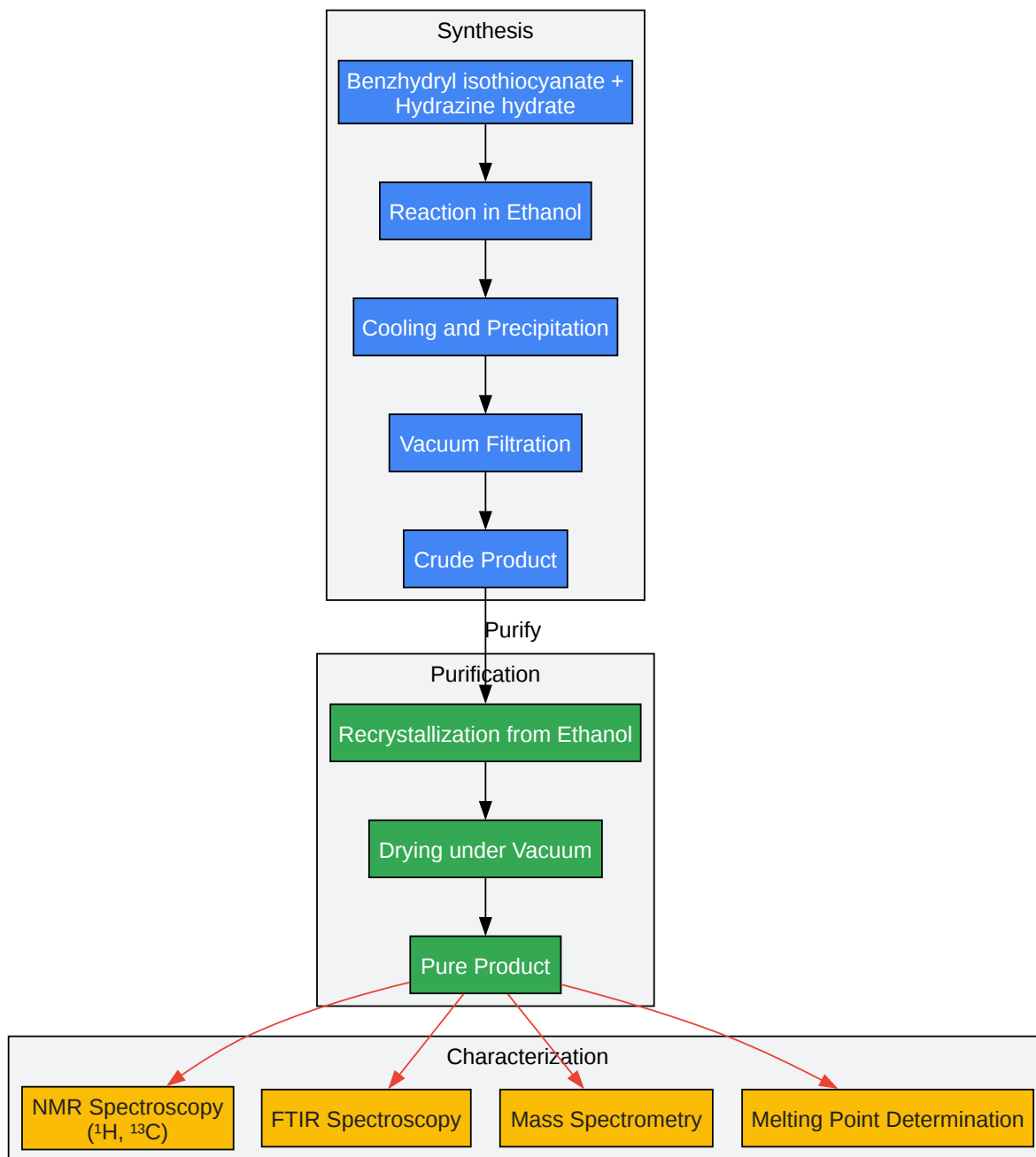
Procedure:

- Add an excess amount of solid **4-Benzhydryl-3-thiosemicarbazide** to a series of vials.
- Add a known volume of the selected organic solvent to each vial.
- Seal the vials tightly and place them in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Shake the vials for a sufficient time (e.g., 24-72 hours) to ensure that equilibrium is reached.
- After the equilibration period, allow the vials to stand undisturbed at the set temperature for several hours to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant of each vial. To avoid transferring solid particles, it is advisable to use a syringe with a filter.
- Dilute the collected supernatant with a known volume of the solvent.
- Determine the concentration of **4-Benzhydryl-3-thiosemicarbazide** in the diluted solution using a pre-calibrated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculate the solubility of the compound in the solvent, typically expressed in mg/mL or mol/L.

Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and characterization of a thiosemicarbazide derivative like **4-Benzhydryl-3-thiosemicarbazide**.

General Workflow for Synthesis and Characterization of 4-Benzhydryl-3-thiosemicarbazide

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Caption: Synthesis and Characterization Workflow.

Conclusion

While quantitative data on the solubility of **4-Benzhydryl-3-thiosemicarbazide** in organic solvents remains to be formally documented, qualitative assessments indicate its solubility in common polar organic solvents like methanol and ethanol, which are frequently employed in its synthesis and purification. For researchers and professionals in drug development, the provided general experimental protocol for solubility determination offers a robust framework to ascertain precise solubility values in solvents relevant to their specific applications. The synthesis and characterization workflow further elucidates the standard procedures for working with this class of compounds. Future studies should aim to quantify the solubility of **4-Benzhydryl-3-thiosemicarbazide** in a range of pharmaceutically and synthetically relevant organic solvents to create a more complete physicochemical profile.

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